

Application Notes and Protocols for Liposomal Drug Delivery Systems

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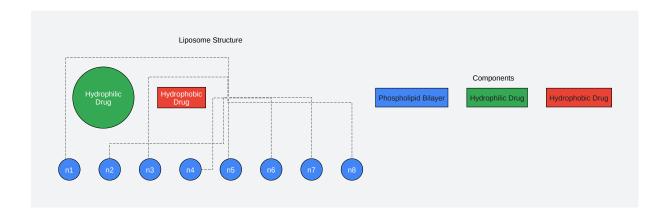
Audience: Researchers, scientists, and drug development professionals.

Introduction Liposomes are spherical vesicles composed of one or more phospholipid bilayers, which have been extensively utilized as versatile drug delivery systems.[1][2][3] Their structure allows for the encapsulation of both hydrophilic drugs within the aqueous core and hydrophobic drugs within the lipid bilayer.[4][5] This unique capability, combined with their biocompatibility and biodegradability, makes them highly attractive for improving the therapeutic index of various drugs. Liposomal formulations can enhance drug solubility, protect drugs from degradation, prolong circulation half-life, and facilitate targeted delivery to specific tissues, thereby increasing efficacy while reducing systemic toxicity. Since the approval of the first liposomal drug, Doxil®, in 1995, numerous liposomal products have entered the market for a range of applications, including cancer therapy, antifungal treatments, and vaccines.

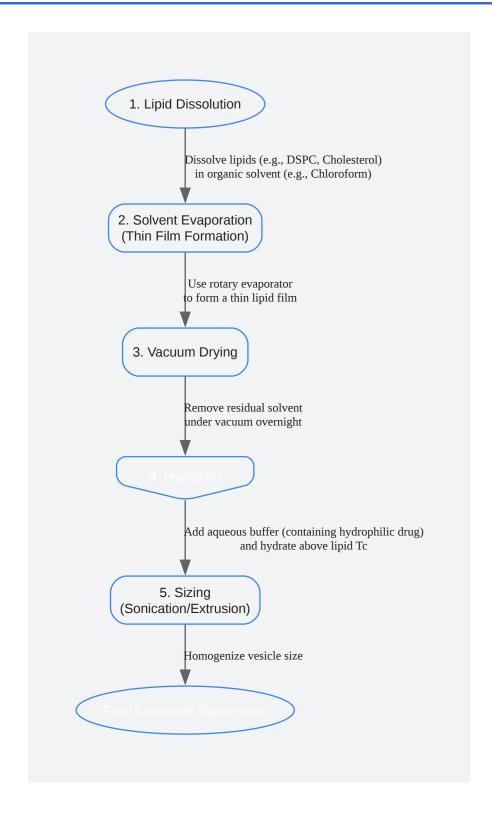
Visualizing the Liposome Structure

Liposomes are fundamentally composed of phospholipids and often include cholesterol to modulate membrane fluidity and stability. Their amphiphilic nature allows them to encapsulate a wide variety of therapeutic agents.

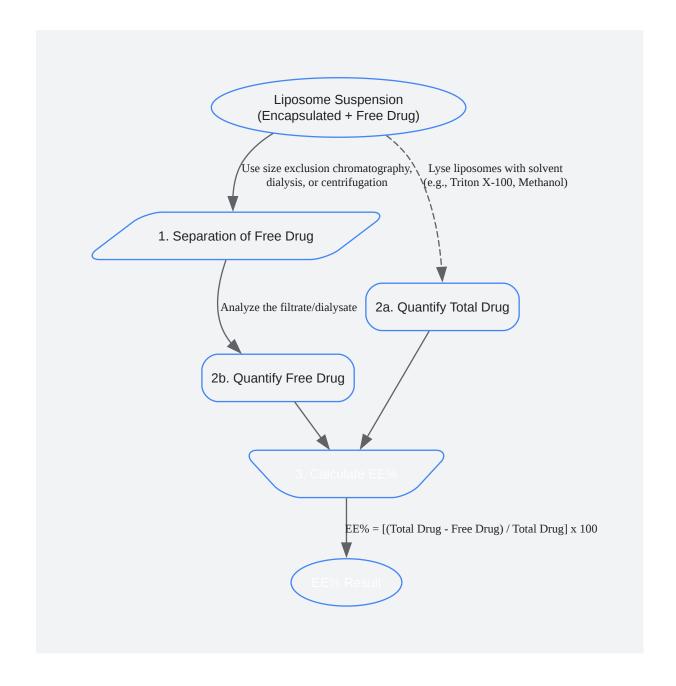




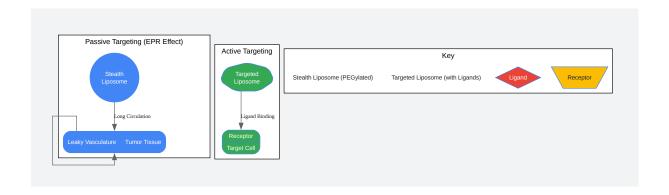












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